

Mass Spectrum of 1-Bromoundecane-d3: A Technical Guide

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Compound of Interest

Compound Name: 1-Bromoundecane-d3

Cat. No.: B15554811

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the mass spectrum of **1-bromoundecane-d3**. It details the expected fragmentation patterns, presents quantitative data in a clear format, outlines the experimental methodology for obtaining the spectrum, and visualizes the fragmentation pathway. This information is critical for researchers in fields such as drug metabolism, pharmacokinetics, and environmental science who utilize isotopically labeled compounds for quantitative analysis and mechanistic studies.

Predicted Mass Spectrum and Fragmentation Analysis

The mass spectrum of **1-bromoundecane-d3** is predicted based on the known fragmentation of long-chain bromoalkanes. The presence of bromine, with its two stable isotopes, ⁷⁹Br and ⁸¹Br, in nearly equal abundance, results in characteristic isotopic patterns for bromine-containing fragments, appearing as pairs of peaks (M and M+2) with a similar intensity ratio.^[1]
^[2] The deuterium labeling at the terminal methyl group (position 11) will shift the mass of the molecular ion and any fragments containing this group by three mass units compared to the unlabeled compound.

The electron ionization (EI) mass spectrum of **1-bromoundecane-d3** is expected to exhibit a molecular ion peak cluster at m/z 238 and 240. The fragmentation is dominated by the cleavage of the C-Br bond and the C-C bonds of the alkyl chain.

Key Fragmentation Pathways:

- α -Cleavage (C-Br bond scission): The weakest bond in the molecule is the C-Br bond, leading to its cleavage to form a stable undecyl-d3 cation at m/z 158.^[3]
- Alkyl Chain Fragmentation: Subsequent fragmentation of the alkyl chain occurs through the loss of neutral alkene fragments, leading to a series of carbocation clusters separated by 14 Da (CH₂).
- Bromine-Containing Fragments: Although less abundant, fragments containing the bromine atom can be observed. For instance, cleavage of the alkyl chain can lead to smaller bromoalkyl cations.

Quantitative Data

The following table summarizes the predicted prominent peaks in the mass spectrum of **1-bromoundecane-d3**. The relative abundances are estimates based on typical haloalkane fragmentation and should be confirmed by experimental data.

m/z (Mass-to-Charge Ratio)	Predicted Fragment Ion	Isotopic Partner (m/z)	Relative Abundance (%)
238	[CH ₃ (CH ₂) ₉ CD ₂ Br] ⁺ •	240	Low
158	[CH ₃ (CH ₂) ₉ CD ₂] ⁺	-	High
135	[C ₄ H ₈ Br] ⁺	137	Moderate
97	[C ₇ H ₁₃] ⁺	-	Moderate
83	[C ₆ H ₁₁] ⁺	-	Moderate
69	[C ₅ H ₉] ⁺	-	High
57	[C ₄ H ₉] ⁺	-	Base Peak
43	[C ₃ H ₇] ⁺	-	High

Experimental Protocols

The mass spectrum of **1-bromoundecane-d3** can be obtained using a gas chromatograph coupled to a mass spectrometer (GC-MS) with an electron ionization (EI) source.

Instrumentation:

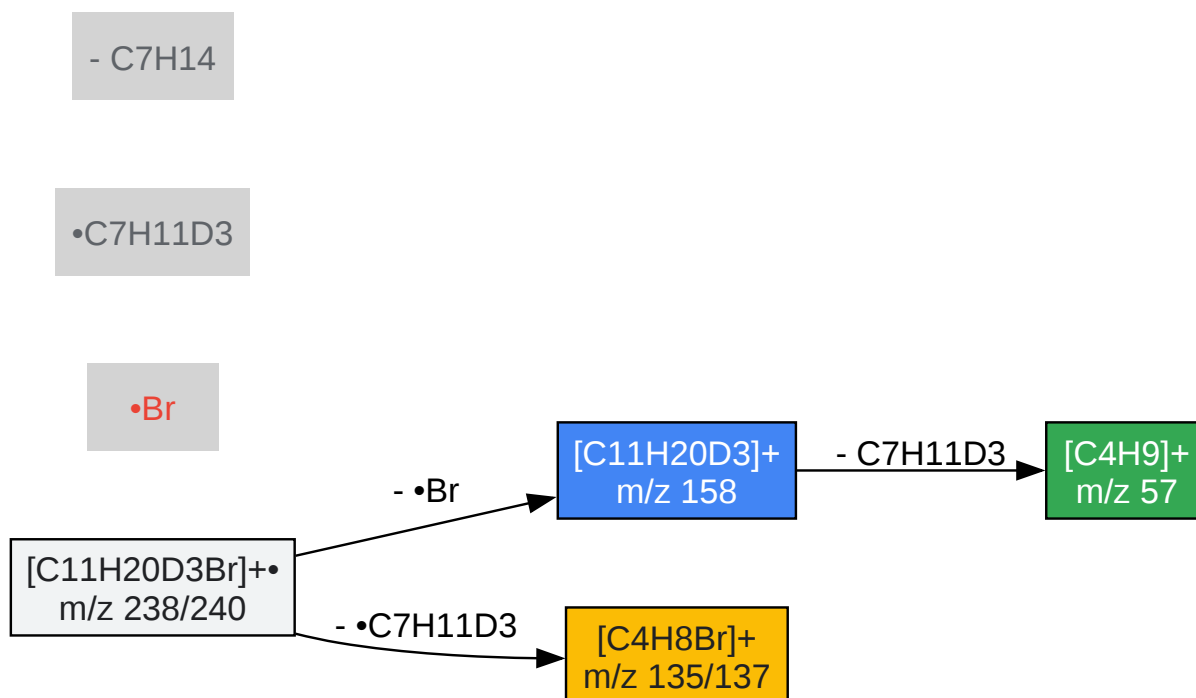
- Gas Chromatograph (GC): Equipped with a capillary column suitable for separating long-chain alkanes (e.g., DB-5ms, HP-5ms).
- Mass Spectrometer (MS): A quadrupole or time-of-flight (TOF) analyzer is commonly used.
- Ionization Source: Electron Ionization (EI) at 70 eV.

Methodology:

- Sample Preparation: Dissolve a small amount of **1-bromoundecane-d3** in a volatile organic solvent (e.g., dichloromethane or hexane).
- GC Separation:
 - Injector Temperature: 250 °C
 - Oven Program: Start at a low temperature (e.g., 60 °C), hold for 1-2 minutes, then ramp at a rate of 10-20 °C/min to a final temperature of 280 °C.
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Mass Spectrometry Analysis:
 - Ion Source Temperature: 230 °C
 - Quadrupole Temperature: 150 °C
 - Scan Range: m/z 40-400.
 - Data Acquisition: Acquire data in full scan mode to obtain the complete mass spectrum.

Visualization of Fragmentation Pathway

The following diagram illustrates the primary fragmentation pathway of **1-bromoundecane-d3** upon electron ionization.



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